

synthesis protocol for rac-Pregabalin N-Acrylamide reference standard

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Compound of Interest

Compound Name: *rac-Pregabalin N-Acrylamide*

CAS No.: 1495844-28-4

Cat. No.: B570414

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Application Note: Strategic Synthesis and Characterization of **rac-Pregabalin N-Acrylamide**

Introduction & Regulatory Context

In the lifecycle of Pregabalin drug substance manufacturing, the identification and control of process-related impurities are critical for compliance with ICH Q3A(R2) and ICH M7(R2) guidelines.

rac-Pregabalin N-Acrylamide (CAS: 1495844-28-4) is a specific impurity of concern due to the presence of the acrylamide moiety—a known "structural alert" for genotoxicity (Michael acceptor). Under ICH M7, this compound requires rigorous assessment to determine if it belongs to Class 2 (mutagenic with unknown carcinogenic potential) or Class 3 (alerting structure, unrelated to the API).

This Application Note provides a robust, self-validating protocol for synthesizing high-purity (>98%) **rac-Pregabalin N-Acrylamide** to serve as a Certified Reference Standard (CRS) for analytical method development and toxicological qualification.

Retrosynthetic Analysis & Strategy

The synthesis challenges stem from the zwitterionic nature of the starting material (rac-Pregabalin) and the high reactivity of the acryloyl group, which is prone to polymerization.

Strategic Choice: Modified Schotten-Baumann Conditions Direct acylation in organic solvents (e.g., DCM/TEA) is often inefficient due to Pregabalin's poor solubility. We utilize a biphasic Schotten-Baumann approach:

- **Solubilization:** Convert Pregabalin to its water-soluble carboxylate salt using NaOH.
- **Selective Acylation:** React the free amine with acryloyl chloride at controlled temperatures to prevent polymerization and O-acylation (mixed anhydride formation).
- **Controlled Acidification:** carefully adjust pH to isolate the free acid product.

Figure 1: Logical workflow for the conversion of zwitterionic Pregabalin to the N-Acrylamide target.

Detailed Synthesis Protocol

Safety Warning: Acryloyl chloride is a lachrymator and highly toxic. All operations must be performed in a functioning fume hood.

Reagents & Materials

Reagent	Equiv.	Role	Critical Parameter
rac-Pregabalin	1.0	Substrate	Purity >99%
Acryloyl Chloride	1.1	Acylating Agent	Freshly distilled or commercial grade with stabilizer
NaOH (1M aq)	2.2	Base	Exact stoichiometry to maintain pH >10
Tetrahydrofuran (THF)	5 Vol	Co-solvent	Peroxide-free
MEHQ (4-Methoxyphenol)	Trace	Polymerization Inhibitor	Added to reaction mixture

Step-by-Step Procedure

Step 1: Salt Formation

- Charge rac-Pregabalin (10.0 g, 62.8 mmol) into a 250 mL 3-neck round-bottom flask.
- Add 1M NaOH (63 mL, ~1.0 equiv) and stir until a clear, homogeneous solution is obtained (pH ~11-12).
- Cool the solution to 0–5°C using an ice/salt bath. Crucial: Low temperature prevents hydrolysis of the acyl chloride.

Step 2: Acylation

- Dissolve Acryloyl Chloride (6.25 g, 69.0 mmol, 1.1 equiv) in anhydrous THF (30 mL).
- Add the Acryloyl Chloride solution dropwise to the aqueous Pregabalin solution over 45 minutes.
 - Simultaneously, add a second portion of 1M NaOH (approx. 63 mL) dropwise to maintain the reaction pH between 9 and 10.
 - Note: If pH drops below 8, protonation of the amine halts the reaction. If pH exceeds 12, hydrolysis of the acyl chloride dominates.
- Add trace MEHQ (5 mg) to inhibit radical polymerization.
- Stir at 0°C for 1 hour, then allow to warm to room temperature (20–25°C) for 1 hour.

Step 3: Workup & Isolation

- Wash the alkaline reaction mixture with Ethyl Acetate (2 x 50 mL) to remove unreacted acryloyl chloride and non-polar impurities. Discard the organic layer.
- Cool the aqueous layer to 5°C.
- Slowly acidify the aqueous layer with 2M HCl to pH 2.5.

- Observation: The product may oil out or precipitate as a white solid depending on concentration.
- Extract the acidic aqueous layer with Ethyl Acetate (3 x 75 mL).
- Combine organic layers, dry over anhydrous Na₂SO₄, and filter.
- Concentrate under reduced pressure (Rotavap bath < 35°C) to yield the crude N-acrylamide.

Purification & Characterization

The crude material often contains traces of acrylic acid and polymerized byproducts.

Purification Strategy: Flash Chromatography

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: DCM : Methanol (95:5) + 0.1% Acetic Acid.
- Rationale: The acetic acid suppresses ionization of the carboxylic acid, preventing tailing on silica.

Analytical Validation Criteria (Reference Standard Grade)

Test	Method	Acceptance Criteria
Appearance	Visual	White to off-white solid
Purity	HPLC (UV @ 210 nm)	≥ 98.0% area
Identity	¹ H-NMR (DMSO-d ₆)	Characteristic vinyl protons (6.0–6.3 ppm)
Mass	LC-MS (ESI+)	[M+H] ⁺ = 214.14 Da
Residual Solvent	GC-HS	Complies with ICH Q3C

Figure 2: Purification fate mapping to ensure removal of acidic byproducts.

Stability & Storage

Acrylamides are inherently unstable due to their potential for Michael addition (dimerization) and radical polymerization.

- Storage: -20°C in amber vials (protect from light).
- Re-test Period: 6 months.
- Handling: Avoid heating above 40°C during solution preparation for analysis.

References

- ICH M7(R2). Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk.[1][2][3][4] International Council for Harmonisation.[3][4][5] [Link](#)
- PubChem. **rac-Pregabalin N-Acrylamide** (Compound CID 65494145).[6] National Institutes of Health (NIH). [Link](#)
- Schotten, C., & Baumann, E. (1884). Über die Oxydation des Piperidins. Berichte der deutschen chemischen Gesellschaft.
- FDA. Guidance for Industry: Genotoxic and Carcinogenic Impurities in Drug Substances and Products.[1][Link](#)

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Sources

- 1. database.ich.org [database.ich.org]
- 2. gmp-navigator.com [gmp-navigator.com]
- 3. lcms.cz [lcms.cz]

- [4. Guidelines for the assessment and control of mutagenic impurities in pharmaceuticals - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. intuitionlabs.ai \[intuitionlabs.ai\]](#)
- [6. rac-Pregabalin N-Acrylamide | C11H19NO3 | CID 65494145 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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